

Technical Guide: Physicochemical Properties of 4-Ethyl-2,3-dimethyloctane

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Compound of Interest

Compound Name: 4-Ethyl-2,3-dimethyloctane

Cat. No.: B14559399

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Abstract

This document provides a concise technical overview of the branched alkane **4-Ethyl-2,3-dimethyloctane**. It details the fundamental physicochemical properties, including its molecular formula and weight, derived from its structural nomenclature. This guide is intended to serve as a foundational reference for professionals requiring precise chemical data. All quantitative information is systematically presented, and a logical workflow for property determination is provided.

Core Physicochemical Data

The primary molecular properties of **4-Ethyl-2,3-dimethyloctane** have been determined through systematic chemical nomenclature analysis and computational chemistry databases. These core identifiers are crucial for experimental design, material characterization, and theoretical modeling.

The molecular formula for **4-Ethyl-2,3-dimethyloctane** is $C_{12}H_{26}$.^[1] Its molecular weight is approximately 170.33 g/mol.^{[1][2][3][4]} This saturated hydrocarbon belongs to the family of branched alkanes, and its structure consists of an eight-carbon (octane) backbone with ethyl and methyl substituents.^{[4][5]}

The quantitative data for the compound is summarized in the table below for clarity and comparative purposes.

Property	Value	Source
IUPAC Name	4-Ethyl-2,3-dimethyloctane	-
Molecular Formula	C ₁₂ H ₂₆	PubChem[1]
Molecular Weight	170.33 g/mol	PubChem[1]
Exact Mass	170.203450829 Da	PubChem[1]
CAS Number	62184-00-3	ChemSrc[2]

Methodology for Property Determination

The properties presented in this guide are established through a standard theoretical protocol based on the International Union of Pure and Applied Chemistry (IUPAC) nomenclature system. This approach provides a reliable and reproducible method for ascertaining the molecular formula and weight of a chemical structure.

Protocol: Derivation of Molecular Properties from IUPAC Name

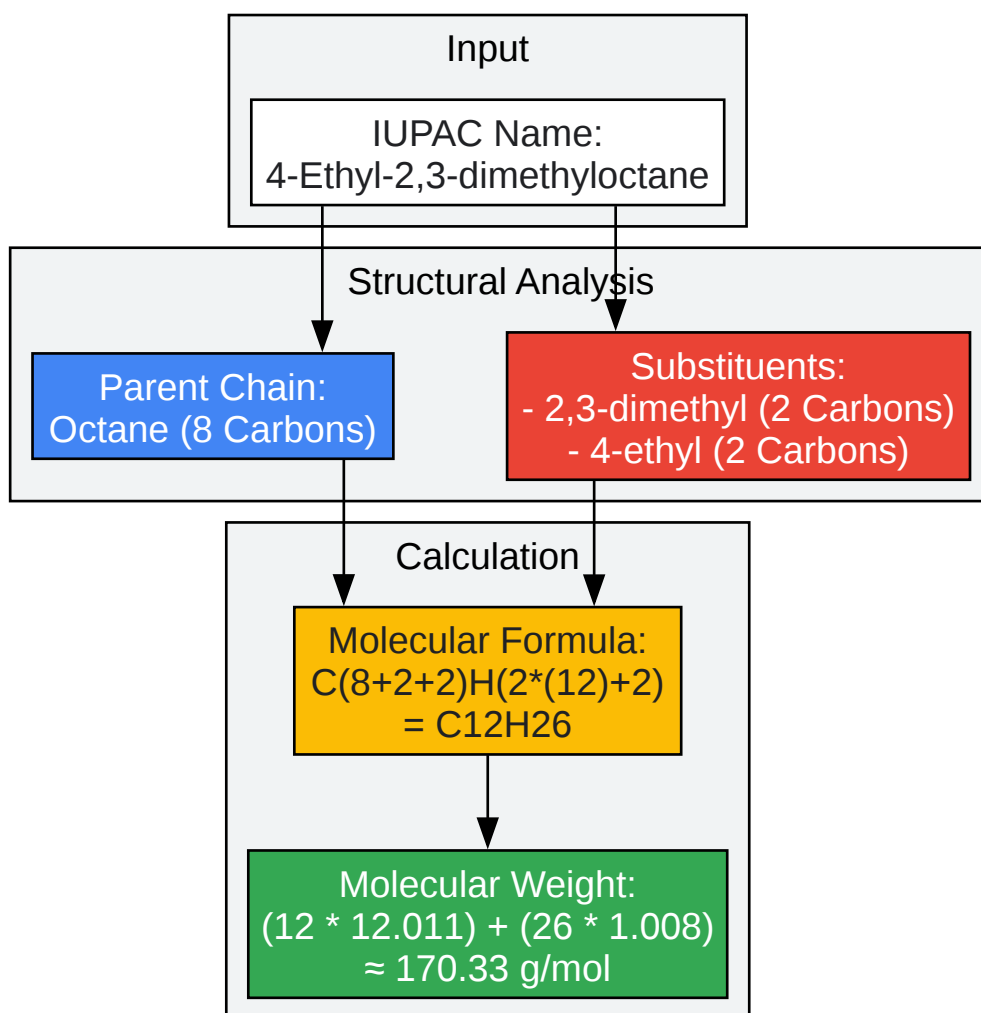
- Deconstruction of the IUPAC Name:
 - Parent Chain Identification: The suffix "-octane" is identified, signifying an 8-carbon alkane chain as the base structure.
 - Substituent Identification: Prefixes are analyzed to identify attached functional groups.
 - "2,3-dimethyl-" indicates two methyl (-CH₃) groups are present.
 - "4-ethyl-" indicates one ethyl (-CH₂CH₃) group is present.
 - Lokant Assignment: The numerical prefixes (2, 3, 4) specify the carbon atoms on the parent chain where the substituents are attached.
- Calculation of Molecular Formula:
 - Carbon Atom Summation: The total number of carbon atoms is calculated by summing those in the parent chain and all substituents (8 from octane + 2 from dimethyl + 2 from

ethyl = 12 Carbon atoms).

- Hydrogen Atom Summation: For a saturated acyclic alkane, the number of hydrogen atoms is determined using the general formula C_nH_{2n+2} . For $n=12$, the calculation is $(2 * 12) + 2 = 26$ Hydrogen atoms.
- Final Formula: The resulting molecular formula is $C_{12}H_{26}$.^[1]
- Calculation of Molecular Weight:
 - Atomic Weight Aggregation: The molecular weight is computed by summing the atomic weights of each atom in the molecular formula.
 - Utilizing standard atomic weights ($C \approx 12.011$ amu; $H \approx 1.008$ amu), the molecular weight is calculated as: $(12 * 12.011) + (26 * 1.008) \approx 170.34$ g/mol . Computational sources provide a more precise value of 170.33 g/mol .^{[1][2]}

Visualization of a Logical Workflow

The following diagram illustrates the logical workflow for deriving the molecular formula and weight of **4-Ethyl-2,3-dimethyloctane** from its IUPAC name, as detailed in the protocol above.



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Caption: Logical workflow for deriving molecular properties from IUPAC nomenclature.

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References

- 1. 4-Ethyl-2,3-dimethyloctane | C12H26 | CID 15732319 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. 4-ethyl-2,3-dimethyloctane | CAS#:62184-00-3 | Chemsrsc [chemsrc.com]
- 3. 4-Ethyl-2,4-dimethyloctane | C₁₂H₂₆ | CID 17831751 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 4-Ethyl-3,3-dimethyloctane (62183-57-7) for sale [vulcanchem.com]
- 5. Buy 4-Ethyl-3,6-dimethyloctane (EVT-15591518) | 62183-68-0 [evitachem.com]
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